

Carbonyl Fluoride (COF₂): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Carbonyl fluoride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carbonyl fluoride (COF₂), also known as fluorophosgene, is a highly reactive, colorless, and toxic gas with a pungent odor.^{[1][2]} As the fluorine analog of phosgene, it serves as a valuable, albeit hazardous, reagent in organic and inorganic synthesis. Its utility stems from its role as a key intermediate in the production of various fluorinated compounds.^{[3][4]} This guide provides an in-depth overview of the physical and chemical properties of **carbonyl fluoride**, detailed experimental protocols for its synthesis and key reactions, and essential safety and handling procedures.

Physical Properties

Carbonyl fluoride is a gas at standard temperature and pressure.^[5] A summary of its key physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	COF ₂	[2]
Molecular Weight	66.01 g/mol	[1][2][6]
Appearance	Colorless gas	[1][2][5]
Odor	Pungent, irritating	[1][2][5]
Boiling Point	-83.1 °C (-117.6 °F)	[7]
Melting Point	-114 °C (-173.2 °F)	[1][6][7]
Density (liquid at -114°C)	1.139 g/mL	[7]
Vapor Density (air=1)	2.29	[7]
Vapor Pressure	55.4 atm at 21°C	[1][7]
Water Solubility	Reacts readily	[1][2]
Ionization Potential	13.02 eV	[1][2]
Molecular Geometry	Trigonal planar, C _{2v} symmetry	[5][8]
Bond Lengths	C=O: 1.174 Å, C-F: 1.312 Å	[6][8]
Bond Angle	F-C-F: 108.0°	[8]

Chemical Properties and Reactivity

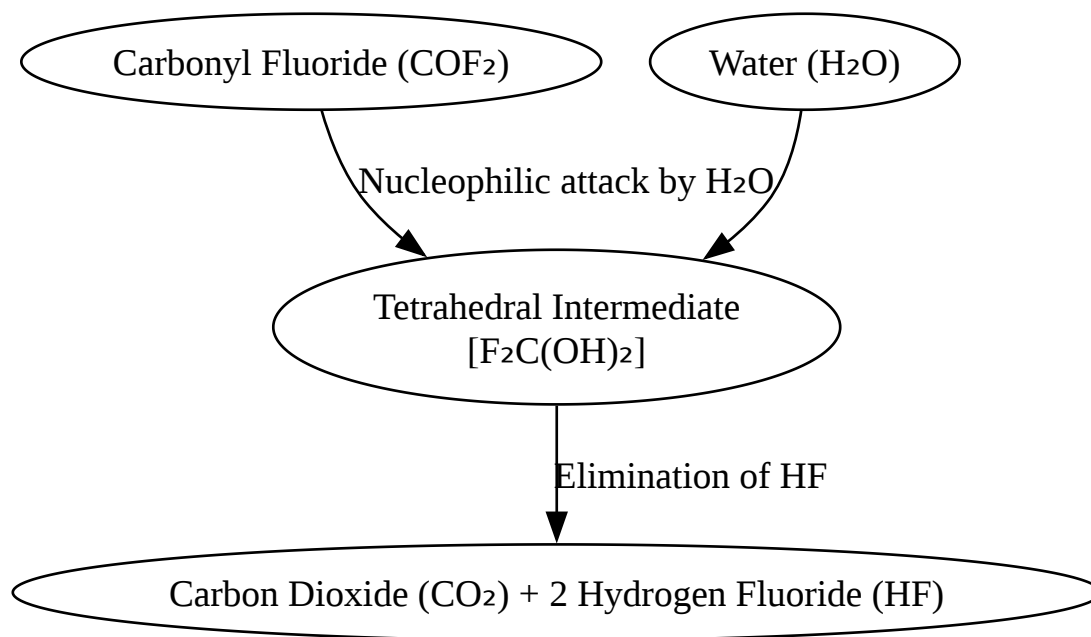
Carbonyl fluoride is a highly electrophilic compound, making it susceptible to nucleophilic attack at the carbonyl carbon.[4][5] This reactivity is central to its synthetic applications and also underlies its hazardous nature.

Hydrolysis

Carbonyl fluoride reacts readily with water and moisture to produce carbon dioxide and highly corrosive hydrogen fluoride.[1][7][8] This reaction is a critical consideration for its handling and storage.

Reaction: $\text{COF}_2 + \text{H}_2\text{O} \rightarrow \text{CO}_2 + 2\text{HF}$ [8]

The hydrolysis proceeds through a tetrahedral intermediate and has a second-order rate constant of $2.3 \times 10^{-2} \text{ M}^{-1}\text{s}^{-1}$ at 25°C .^[5] The activation energy for this reaction is 45.2 kJ/mol.^[5]



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Hydrolysis of **Carbonyl Fluoride**

Reactions with Alcohols and Amines

Carbonyl fluoride reacts with alcohols to form fluoroformates, which can further decompose to carbon dioxide and alkyl fluorides.^[4]^[5] With amines, it readily forms carbamoyl fluorides.^[4]

Decomposition

At elevated temperatures (450-490°C), **carbonyl fluoride** decomposes into toxic gases, including carbon monoxide and fluorine.^[2]^[7]

Incompatibilities

Carbonyl fluoride is incompatible with water, bases (including amines), strong oxidizing agents, and alcohols.^[1]^[7] It can react violently with certain compounds like hexafluoroisopropylideneaminolithium.^[1]^[7]

Experimental Protocols

Synthesis of Carbonyl Fluoride

Several methods are available for the laboratory and industrial synthesis of **carbonyl fluoride**.

1. From Phosgene and Hydrogen Fluoride

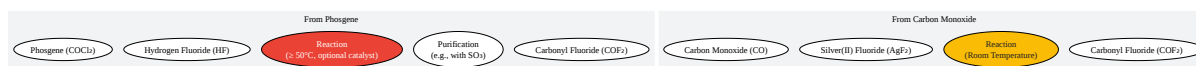
This method involves the halogen exchange reaction between phosgene (COCl_2) and hydrogen fluoride (HF).^[7]^[9]

- Materials: Phosgene (COCl_2), anhydrous hydrogen fluoride (HF), activated carbon (catalyst, optional).^[9]
- Procedure: Phosgene is reacted with at least one mole of hydrogen fluoride per mole of phosgene at a temperature of at least 50°C .^[9] The use of a catalyst such as active carbon can improve conversion rates, particularly at lower temperatures ($150\text{--}250^\circ\text{C}$).^[9] The crude reaction product, containing **carbonyl fluoride**, unreacted starting materials, and hydrogen chloride, is then purified.^[9] Purification can be achieved by contacting the gas mixture with an inorganic material that is inert to **carbonyl fluoride** but reacts with hydrogen chloride, such as sulfur trioxide.^[9] The final product can be further purified by low-temperature, high-pressure distillation to achieve a purity of 95% or higher.^[9]

2. Fluorination of Carbon Monoxide

Carbonyl fluoride can be prepared by the direct fluorination of carbon monoxide (CO).^[7]^[8]

- Materials: Carbon monoxide (CO), silver(II) fluoride (AgF_2).^[8]
- Procedure: Carbon monoxide gas is passed over silver(II) fluoride at ambient temperature.^[10] This method is convenient for laboratory-scale synthesis and can be adapted for the preparation of radiolabeled ^{11}C **carbonyl fluoride** for positron emission tomography (PET) applications.^[10]



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General Synthetic Workflows for **Carbonyl Fluoride**

Handling and Safety Precautions

Carbonyl fluoride is a highly toxic and corrosive gas that requires stringent safety protocols.

- **Ventilation:** All work with **carbonyl fluoride** must be conducted in a well-ventilated area, preferably within a certified ducted fume hood.[3][11]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a gas-tight chemical protection suit, self-contained breathing apparatus, cold-insulating gloves, and a face shield or eye protection in combination with breathing protection.[12]
- **Material Compatibility:** Avoid using cast iron or malleable fittings, as the gas and its hydrolysis product (HF) can react with metals to form explosive hydrogen gas.[3][7]
- **Leak Detection and Spill Response:** In case of a leak, evacuate the area and stop the flow of gas.[1] If the source is a cylinder that cannot be sealed, move it to a safe, open-air location to empty.[1] Do not use water to clean up spills, as it will react to form HF.[1]
- **Storage:** Store **carbonyl fluoride** cylinders in a cool, well-ventilated, fireproof area, secured in an upright position.[12][13]

Spectroscopic Analysis

Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** Gas-phase FTIR spectra can be obtained by introducing a known pressure of **carbonyl fluoride** into a gas cell.[14] The sample can be diluted with an inert

gas like nitrogen.[15]

- Data Acquisition: Spectra are typically recorded at a resolution of 0.0025 cm^{-1} or higher.[14] Multiple scans are co-added to improve the signal-to-noise ratio.[14]
- Key Bands: The ν_6 band is a prominent feature in the IR spectrum of **carbonyl fluoride**. [14]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{19}F NMR: Due to the presence of fluorine atoms, ^{19}F NMR is a valuable tool for characterizing **carbonyl fluoride** and its reaction products.[16]

Applications in Research and Development

Carbonyl fluoride is a versatile reagent in organic synthesis, primarily used as a fluorinating agent.[3][5] It is employed in the synthesis of:

- Fluoroalkanes[3]
- Difluoroisocyanates[3]
- Fluorinated alkyl isocyanates[3]
- Acyl fluorides from carboxylic acids[8]

Its high reactivity and the potential for introducing fluorine atoms into organic molecules make it a compound of interest for drug development and materials science.

Conclusion

Carbonyl fluoride is a potent and versatile chemical with significant applications in fluorine chemistry. Its physical and chemical properties are well-characterized, but its high toxicity and reactivity necessitate strict adherence to safety protocols. This guide provides a foundational understanding for researchers and scientists working with or considering the use of this important fluorinating agent.

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